

Protocol for Safe Handling and Storage of Tellurium Nitrate

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Compound of Interest

Compound Name: Tellurium nitrate

Cat. No.: B1503096

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Introduction

This document provides a comprehensive protocol for the safe handling and storage of **tellurium nitrate**. **Tellurium nitrate** is a highly water-soluble crystalline source of tellurium, utilized in applications compatible with nitrates and acidic pH.[1] As with all tellurium compounds and nitrates, it presents significant health and safety risks that necessitate strict adherence to safety procedures to minimize exposure and prevent accidents.

Chemical Identity:

Name	Tellurium Nitrate
Synonyms	Tellurium(IV) nitrate, Tellurium tetranitrate
Molecular Formula	$\text{Te}(\text{NO}_3)_4$
CAS Number	21883-56-7[2]

Hazard Identification and Data Summary

Tellurium nitrate is a hazardous substance that is corrosive, an oxidizer, and toxic if ingested or inhaled. The nitrate component makes it a strong oxidizing agent, which can initiate or

accelerate the combustion of other materials.[1] Tellurium compounds, in general, are known for their toxicity.[3]

Quantitative Data Summary:

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL) for Tellurium Compounds (as Te)	0.1 mg/m ³ (8-hour TWA)	[4]
NIOSH Recommended Exposure Limit (REL) for Tellurium Compounds (as Te)	0.1 mg/m ³ (10-hour TWA)	
Oral LD50 (Rat) for Tellurium	> 5000 mg/kg	[5]
Oral LD50 (Rat) for Tellurium Dioxide	> 5 g/kg	[4]

Note: Specific LD50 data for **tellurium nitrate** is not readily available. The data for elemental tellurium and tellurium dioxide are provided for reference and indicate moderate acute toxicity. However, the overall toxicity of **tellurium nitrate** may be higher due to the nitrate component.

Experimental Protocols: Safe Handling and Storage Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **tellurium nitrate** to prevent skin and eye contact, inhalation, and ingestion.

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[6]
- Skin Protection: A lab coat, long pants, and closed-toe shoes must be worn. Chemical-resistant gloves (e.g., nitrile) are essential.[6]
- Respiratory Protection: When handling the powder or creating aerosols, a NIOSH-approved respirator with a particulate filter is necessary.[5] All work with the solid or concentrated solutions should be conducted in a certified chemical fume hood.

Engineering Controls

- Ventilation: Always handle **tellurium nitrate** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[4]

Handling Procedures

- General Hygiene: Avoid contact with skin, eyes, and clothing.[5] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[6]
- Dispensing: When weighing the solid, do so in a fume hood to avoid inhalation of dust.
- Solution Preparation: When dissolving in water, be aware that this may generate heat. Add the solid to the solvent slowly.
- Avoiding Contamination: Keep away from incompatible materials to prevent vigorous reactions.

Storage Requirements

Tellurium nitrate is an oxidizing solid and requires specific storage conditions to ensure stability and safety.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[6]
- Location: Store in a cool, designated area for oxidizing and corrosive materials.
- Incompatibilities: Store separately from:
 - Combustible and flammable materials[1]
 - Reducing agents
 - Organic materials
 - Strong acids and bases[5]

- Metals

Emergency Procedures

First Aid Measures

Immediate medical attention is required for any overexposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)

Spill and Leak Procedures

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material (e.g., sand or vermiculite).
 - Carefully sweep or scoop up the material and place it in a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others.

- Contact the institution's emergency response team immediately.
- Prevent entry into the affected area.

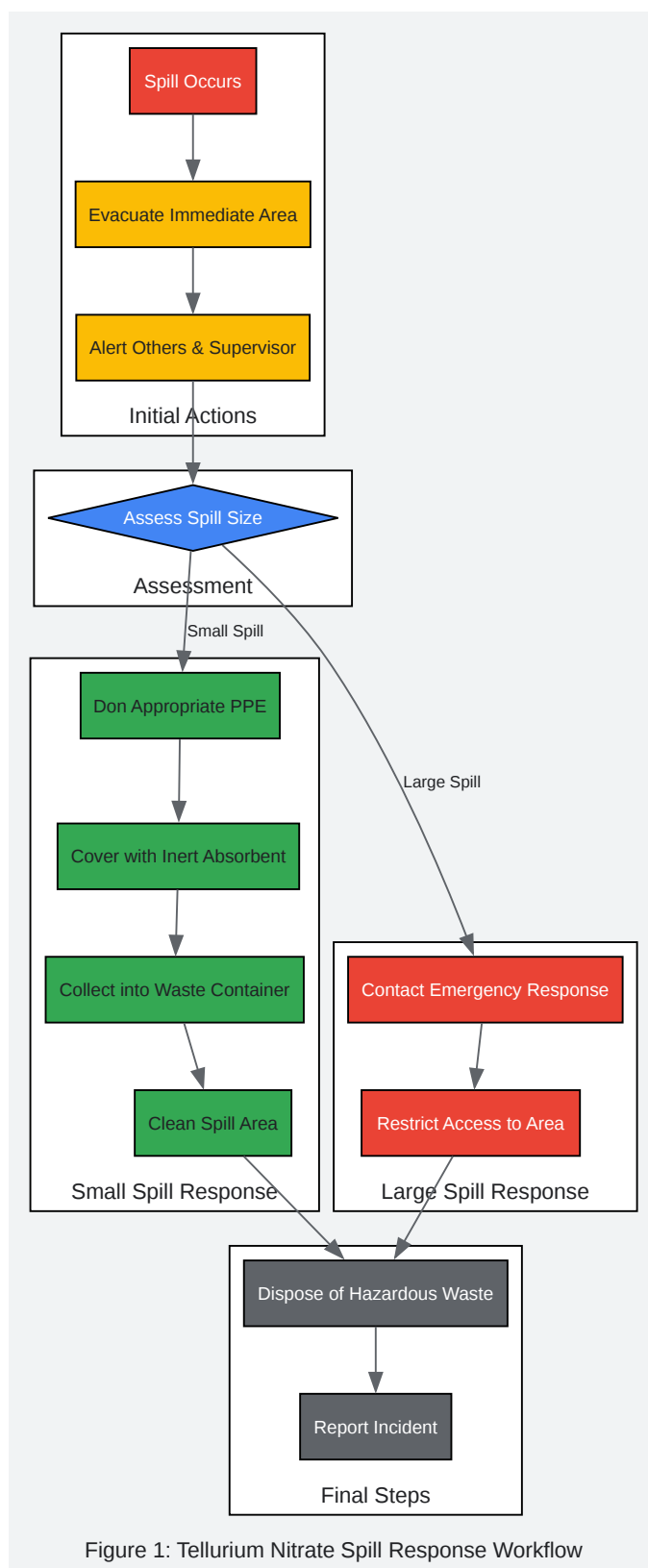
Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Hazards from Combustion: Upon heating, **tellurium nitrate** may decompose to produce toxic and corrosive fumes, including tellurium oxide and nitrogen oxides.[\[7\]](#)
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Waste Disposal

All **tellurium nitrate** waste, including contaminated materials, must be disposed of as hazardous waste.[\[6\]](#) Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[\[6\]](#)

Visualizations



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Caption: Workflow for handling a **tellurium nitrate** spill.

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